

# Penicillin G potassium stability in different storage conditions

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## Compound Focus: Penicillin G Potassium

CAS No.: 113-98-4

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## Penicillin G Potassium Stability Profile

The following table summarizes key quantitative stability data for reconstituted **Penicillin G potassium** under various conditions.

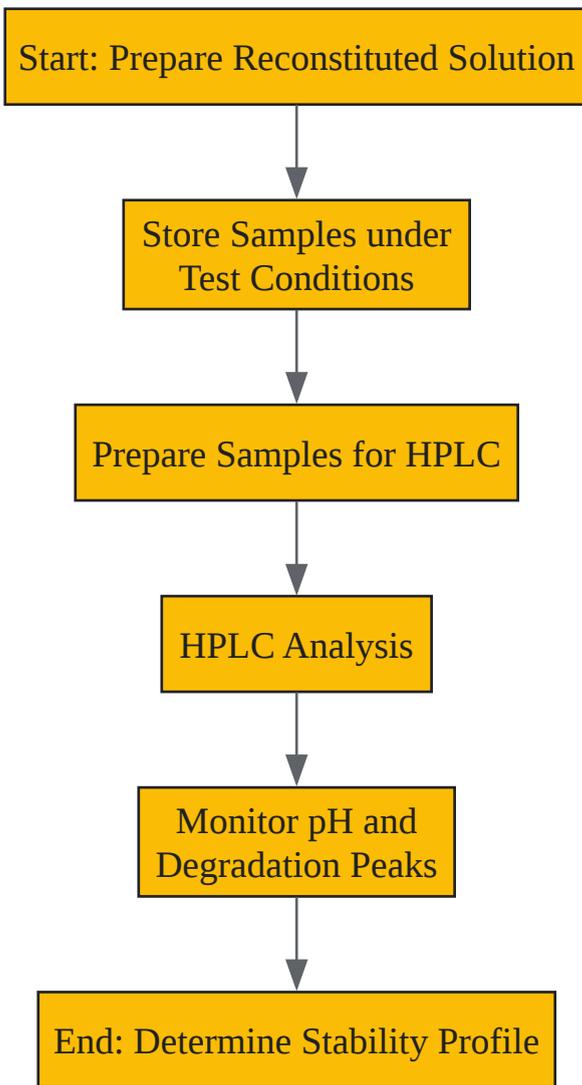
Storage Condition	Diluent	Stability Duration	Key Findings / Degradation Observed	Citation
Room Temperature	Sodium Chloride 0.9%	4 hours	Stable; new degradation peak detected at 5 hours.	[1]
Room Temperature	Dextrose 5% in Water	3 hours	Stable; new degradation peak detected at 4 hours.	[1]
Refrigerated (2-8°C)	Sodium Chloride 0.9%	3 days	Stable; new degradation peak detected at 4 days.	[1]
Refrigerated (2-8°C)	Dextrose 5% in Water	3 days	Stable; new degradation peak detected at 4 days.	[1]
Refrigerated	Sterile Water/Saline	7 days	No significant loss of potency in admixtures.	[2]

Storage Condition	Diluent	Stability Duration	Key Findings / Degradation Observed	Citation
Frozen	Not Specified	1 week (2-8°C) or longer (-20°C)	Filter-sterilized solutions stable at 37°C for 3 days.	[3]

## Experimental Protocol: Stability Assessment via HPLC

This protocol outlines a method for evaluating the stability of reconstituted **Penicillin G potassium** injection based on published methodologies [1].

### ↑ [Workflow: HPLC-Based Stability Assessment](#)



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## Reconstitution and Sample Preparation

- **Reagent: Penicillin G potassium** powder (e.g., 500,000 U/mL vial) [1].
- **Diluents:** Use Sodium Chloride 0.9% (NS) and Dextrose 5% in Water (D5W) for comparison [1].
- **Procedure:** Aseptically reconstitute the powder according to manufacturer instructions. **Avoid sterile water for skin test dilutions** as it can cause irritant reactions; use saline instead [4].

## Storage Conditions and Sampling

- **Conditions:**

- **Room Temperature:** ~25°C
- **Refrigerated:** 2-8°C
- **Sampling:** Withdraw aliquots from each solution at predetermined intervals (e.g., time zero, then hourly for RT, daily for refrigerated) for up to 10 days [1].

## HPLC Analysis of Penicillin G

- **Instrument:** High-Performance Liquid Chromatography (HPLC) system [1].
- **Objective:** Quantify remaining Penicillin G and detect the emergence of degradation products.
- **Chromatographic Conditions** (Example, to be optimized):
  - **Column:** C18 reversed-phase column.
  - **Mobile Phase:** Acetonitrile and buffer (e.g., phosphate or formate).
  - **Flow Rate:** 1.0 mL/min.
  - **Detection:** UV detector at 210-230 nm.
  - **Injection Volume:** 10-20 µL.

## Data Interpretation and Stability Determination

- **Stability Endpoint:** The solution is considered stable until the concentration of Penicillin G remains ≥90% of the initial concentration **and** no significant new degradation peaks are observed in the chromatogram [1].
- **pH Monitoring:** Record the pH of the solutions at each time point, as a gradual decrease indicates degradation [1].

## Application Notes for Researchers

- **Degradation and Clinical Impact:** Degradation products of Penicillin G, such as penicilloic acid and penilloic acid, are not only indicators of instability but are also implicated in eliciting allergic reactions [1] [5]. One study noted that degraded Penicillin G solutions could inhibit granulocytic stem cell growth *in vitro* [4].
- **Diluent Selection is Critical:** Stability varies significantly with the diluent. Dextrose solutions appear to confer slightly less stability than saline at room temperature [1].
- **Freezing Not Recommended for Critical Uses:** While one manufacturer suggests stability for lengthy periods at -20°C [3], another source indicates that freezing and thawing, especially over long periods (e.g., 3 years), can lead to uncertain stability and is not recommended for sensitive applications like skin testing [4].

- **Adherence to Clinical Guidelines:** For *in vivo* administration (including human subjects), always follow the specific stability durations and storage conditions listed in the manufacturer's prescribing information [6].

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